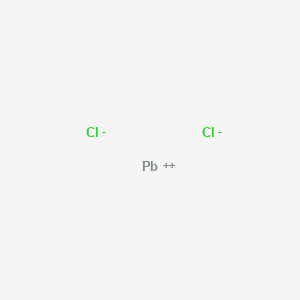

Lead chloride (PbCl2)

• IUPAC Name: lead(2+);dichloride
• InChI: InChI=1S/2ClH.Pb/h2*1H;/q;;+2/p-2
• InChI Key: HWSZZLVAJGOAAY-UHFFFAOYSA-L
• Canonical SMILES: [Cl-].[Cl-].[Pb+2]
• Molecular Formula: Cl2Pb
• Molecular Weight: 278 g/mol
• CAS No.: 13931-84-5

Description

Lead(II) chloride (PbCl₂) is an inorganic compound consisting of lead in the +2 oxidation state bonded to two chloride ions. It is a white crystalline solid with a density of 5.85 g/cm³, melting point of 501°C, and boiling point of 950°C . PbCl₂ is sparingly soluble in water (9.9 g/L at 20°C) but forms soluble chloro-complexes (e.g., [PbCl₃]⁻, [PbCl₄]²⁻) in the presence of excess chloride ions . It occurs naturally as the mineral cotunnite and is synthesized via reactions such as PbO + 2HCl → PbCl₂ + H₂O or Pb(NO₃)₂ + 2NaCl → PbCl₂ + 2NaNO₃ . PbCl₂ is used in perovskite solar cells, glass manufacturing, and as a precursor for lead titanate .

Preparation Methods

Reaction Mechanism

Lead nitrate (Pb(NO₃)₂) reacts with sodium chloride (NaCl) or hydrochloric acid (HCl) to form PbCl₂ precipitate:
$$
\text{Pb(NO}3\text{)}2 + 2\text{NaCl} \rightarrow \text{PbCl}2(s) + 2\text{NaNO}3
$$
or
$$
\text{Pb(NO}3\text{)}2 + 2\text{HCl} \rightarrow \text{PbCl}2(s) + 2\text{HNO}3
$$
PbCl₂ is sparingly soluble in cold water ($$K_{sp} = 1.7 \times 10^{-5}$$ at 20°C) but dissolves in hot water, enabling selective precipitation.

Procedure

• Reagents :
  • Lead nitrate solution (0.1–0.2 M)
  • Sodium chloride solution or dilute HCl (1–2 M)
• Steps :
  • Mix lead nitrate and sodium chloride solutions in a 1:2 molar ratio.
  • Stir at room temperature to allow precipitation.
  • Filter the white PbCl₂ precipitate and wash with cold water to remove residual ions.
  • Dry at 100–150°C to remove moisture.

Key Data

Parameter	Value at 20°C	Value at 100°C
Solubility (g/100 mL)	0.99	3.34
$$K_{sp}$$	$$1.7 \times 10^{-5}$$	$$1.7 \times 10^{-2}$$
Yield	~90–95%	N/A

Data sourced from solubility studies and thermodynamic experiments.

Reaction of Lead Dioxide with Hydrochloric Acid

This method involves the reduction of lead dioxide (PbO₂) by HCl, releasing chlorine gas:
$$
\text{PbO}2 + 4\text{HCl} \rightarrow \text{PbCl}2 + \text{Cl}2 + 2\text{H}2\text{O}
$$

Procedure

• Reagents :
  • Lead dioxide powder
  • Concentrated HCl (6–12 M)
• Steps :
  • Heat a mixture of PbO₂ and HCl under reflux.
  • Collect chlorine gas via gas trap or fume hood.
  • Filter the resulting PbCl₂ precipitate and dry at 150°C.

Advantages and Challenges

• Advantages :
  • No need for soluble lead salts.
  • High-purity PbCl₂ if PbO₂ is pure.
• Challenges :
  • Hazardous Cl₂ gas generation.
  • Requires controlled heating to prevent PbCl₂ hydrolysis.

Metallic Lead Reduction of Lead Dioxide

Lead metal reduces PbO₂ in the presence of HCl:
$$
2\text{Pb} + \text{PbO}2 + 4\text{HCl} \rightarrow 2\text{PbCl}2 + 2\text{H}_2\text{O}
$$

Procedure

• Reagents :
  • Lead foil or powder
  • PbO₂ powder
  • Dilute HCl (1–3 M)
• Steps :
  • Grind Pb and PbO₂ in a 2:1 molar ratio.
  • Add HCl and heat to 80–100°C.
  • Filter and wash the PbCl₂ precipitate.

Yield and Purity

• Yield : ~80–85% due to side reactions (e.g., PbO formation).
• Purity : Requires recrystallization to remove unreacted Pb or PbO.

Direct Reaction of Lead Metal with Copper(II) Chloride

A redox reaction between Pb and CuCl₂:
$$
\text{Pb} + \text{CuCl}2 \rightarrow \text{PbCl}2 + \text{Cu}
$$

Procedure

• Reagents :
  • Lead powder or foil
  • Aqueous CuCl₂ solution (0.5–1 M)
• Steps :
  • Immerse Pb in CuCl₂ solution.
  • Stir at 50–60°C until Pb dissolves.
  • Filter and evaporate the solution to crystallize PbCl₂.

Applications

• Useful for small-scale synthesis.
• Avoids handling HCl or PbO₂, reducing safety risks.

Thermal and Chemical Decomposition

PbCl₂ can be synthesized via thermal decomposition or reactions with other lead compounds.

Examples

• Decomposition of Lead Carbonate :
  $$
  \text{PbCO}3 + 2\text{HCl} \rightarrow \text{PbCl}2 + \text{CO}2 + \text{H}2\text{O}
  $$
• Reaction with Sodium Hypochlorite :
  $$
  \text{PbCl}2 + \text{NaClO} \rightarrow \text{PbO}2 + \text{NaCl} + \text{Cl}2 + \text{H}2\text{O}
  $$

Limitations

• Lower yields due to competing side reactions.
• Requires precise control of temperature and pH.

Comparative Analysis of Methods

Method	Reactants	Yield (%)	Purity (%)	Safety Concerns
Double Decomposition	Pb(NO₃)₂, NaCl/HCl	90–95	99.5+	None (low toxicity)
PbO₂ + HCl	PbO₂, HCl	85–90	99+	Cl₂ gas, corrosive HCl
Pb + PbO₂ + HCl	Pb, PbO₂, HCl	80–85	95–98	Cl₂ gas, Pb waste
Pb + CuCl₂	Pb, CuCl₂	70–75	95+	Cu contamination risk
Thermal Decomposition	PbCO₃, HCl	60–70	90–95	CO₂ gas, HCl exposure

Data compiled from experimental studies.

Thermodynamic and Solubility Data

Solubility of PbCl₂ in Water

Temperature (°C)	Solubility (g/100 mL)	$$K_{sp}$$ (at 20°C)
0	0.673	$$1.7 \times 10^{-5}$$
20	0.99	$$1.7 \times 10^{-5}$$
100	3.34	$$1.7 \times 10^{-2}$$

Values derived from solubility experiments.

Temperature-Dependent $$K_{sp}$$

Temperature (°C)	$$K_{sp}$$ (PbCl₂)
2	$$3.7 \times 10^{-6}$$
20	$$1.7 \times 10^{-5}$$
30	$$8.7 \times 10^{-6}$$

Calculated from titration data.

Chemical Reactions Analysis

Lead chloride undergoes various chemical reactions, including:

Precipitation: Lead chloride precipitates from aqueous solutions of lead(II) compounds upon addition of chloride sources such as hydrochloric acid, sodium chloride, or potassium chloride[ \text{Pb}^{2+} + 2\text{Cl}^- \rightarrow \text{PbCl}_2 ]

Complex Formation: In the presence of excess chloride ions, lead chloride forms soluble complex ions such as tetrachloroplumbate(II)[ \text{PbCl}_2 + 2\text{Cl}^- \rightarrow [\text{PbCl}_4]^{2-} ]

Oxidation and Reduction: Lead chloride can be reduced to lead metal and oxidized to lead(IV) chloride under specific conditions.

Scientific Research Applications

Chemical Properties of Lead Chloride

• Chemical Formula : PbCl2
• Molar Mass : 278.10 g/mol
• Appearance : White odorless solid
• Density : 5.85 g/cm³
• Melting Point : 501 °C
• Boiling Point : 950 °C
• Solubility in Water : 10.8 g/L at 20 °C; slightly soluble in dilute hydrochloric acid and ammonia .

Synthesis of Other Compounds

Lead chloride serves as a precursor in the synthesis of various lead compounds, including lead(IV) chloride and lead oxide. It is produced through reactions involving lead monoxide or basic lead carbonate with hydrochloric acid .

Production of Ceramics

Molten lead chloride is utilized in the synthesis of lead titanate and barium lead titanate ceramics through cation replacement reactions. This application is crucial in the manufacture of piezoelectric materials used in sensors and actuators .

Glass Manufacturing

Lead chloride is integral to producing infrared transmitting glass and decorative aurene glass, which features an iridescent surface achieved through specific thermal treatments .

Analytical Chemistry

Lead chloride functions as an analytical reagent in laboratories for various chemical tests, including the determination of sodium fluoride concentrations and other analytical procedures .

Toxicology Research

Research has demonstrated that lead chloride can induce genotoxic effects in cell cultures, particularly in V79 hamster lung fibroblast cells. Studies indicate that exposure to lead chloride results in increased micronucleus frequencies and DNA strand breaks, highlighting its potential health risks .

Protective Studies

Interestingly, studies have explored the protective effects of boric acid against lead-induced genotoxicity in V79 cells. Pre-treatment with boric acid significantly reduced DNA damage caused by lead chloride, suggesting potential avenues for mitigating the toxic effects of heavy metals .

Data Table: Summary of Applications

Application Area	Description
Synthesis of Compounds	Precursor for lead(IV) chloride and other lead salts
Ceramics	Used in manufacturing piezoelectric materials like lead titanate
Glass Manufacturing	Integral to producing infrared transmitting glass and decorative glass
Analytical Chemistry	Reagent for various chemical tests
Toxicology Research	Induces genotoxic effects in cell cultures
Protective Studies	Boric acid shows protective effects against lead-induced DNA damage

Case Study 1: Lead Chloride in Ceramic Synthesis

A study demonstrated the effectiveness of molten lead chloride in synthesizing barium titanate ceramics, which are essential for electronic applications due to their dielectric properties. The reaction involved replacing barium ions with lead ions to enhance material properties, showcasing PbCl2's role as a crucial intermediary.

Case Study 2: Genotoxicity Assessment

In a controlled laboratory setting, V79 cell lines were exposed to varying concentrations of lead chloride to assess cytotoxicity and genotoxicity. Results indicated a clear correlation between increased concentrations of lead chloride and the frequency of DNA damage observed through comet assays and micronucleus tests.

Mechanism of Action

Lead chloride exerts its effects primarily through the formation of complex ions and its interaction with biological molecules. In aqueous solutions, lead chloride dissociates into lead(II) ions and chloride ions. The lead(II) ions can form complexes with various ligands, disrupting biological processes and leading to toxic effects .

Comparison with Similar Compounds

Structural and Crystallographic Properties

PbCl₂ crystallizes in an orthorhombic system (space group Pnma), with distinct XRD peaks at 22.25°, 24.67°, and 32.55° 2θ . Comparatively:

• Lead Carbonate (PbCO₃) : Orthorhombic structure with stronger ionic bonding due to the carbonate anion.
• Lead Sulfate (PbSO₄): Monoclinic structure, forming dense crystals with high thermal stability .
• Lead Phosphate (Pb₃(PO₄)₂) : Trigonal system, characterized by strong covalent P-O bonds .

Table 1: Structural Comparison

Compound	Crystal System	Space Group	Key Bonding Feature
PbCl₂	Orthorhombic	Pnma	Covalent Pb-Cl bonds
PbCO₃	Orthorhombic	Pmcn	Ionic/covalent hybrid
PbSO₄	Monoclinic	P21/c	Ionic SO₄²⁻ interactions
Pb₃(PO₄)₂	Trigonal	R3m	Covalent PO₄³⁻ framework

Solubility and Stability

PbCl₂ has a solubility product (Ksp) of 1.6 × 10⁻⁵ at 25°C, making it more soluble than AgCl (Ksp = 1.8 × 10⁻¹⁰) but less soluble than PbCO₃ (Ksp = 7.4 × 10⁻¹⁴) . Its solubility increases in hot water or with excess Cl⁻ ions, unlike PbSO₄, which remains insoluble under most conditions .

Table 2: Solubility and Stability

Compound	Solubility in Water (20°C)	Ksp (25°C)	Stability in Aqueous Media
PbCl₂	9.9 g/L	1.6 × 10⁻⁵	Forms chloro-complexes
PbCO₃	0.00011 g/L	7.4 × 10⁻¹⁴	Decomposes in acidic conditions
PbSO₄	0.0041 g/L	2.5 × 10⁻⁸	Stable in neutral pH
AgCl	0.0019 g/L	1.8 × 10⁻¹⁰	Insoluble, no complexation

Thermal Behavior and Volatility

PbCl₂ volatilizes at 950°C, a property exploited in lead recovery from waste materials . In contrast, PbCO₃ decomposes at ~315°C to PbO and CO₂, while PbSO₄ remains stable up to 1000°C .

Biological Activity

Lead chloride (PbCl₂) is a chemical compound that has garnered attention due to its significant biological activity, particularly its toxic effects on various organisms. This article explores the biological implications of PbCl₂, focusing on its mechanisms of action, toxicological effects, and relevant case studies.

Lead chloride is an inorganic compound with a low solubility in water, approximately $1.6\times 10^{-5}$ mol/L at room temperature . Its solubility can be influenced by the presence of other ions in solution, such as chloride ions from hydrochloric acid, which can enhance its dissolution.

Mechanisms of Toxicity

The biological activity of PbCl₂ is primarily attributed to its pro-oxidative properties, leading to oxidative stress in cells. This oxidative stress can cause various cellular damages, including:

• Lipid Peroxidation : PbCl₂ induces lipid peroxidation, which can disrupt cellular membranes and lead to cell death.
• DNA Damage : Studies have shown that PbCl₂ exposure can result in double-strand breaks (DSBs) in DNA, indicating its potential mutagenic effects .
• Oxidative Stress Markers : Increased levels of malondialdehyde (MDA) and hydrogen peroxide (H₂O₂) have been observed in organisms exposed to PbCl₂, which serve as biomarkers for oxidative stress .

1. Aquatic Life

Research has demonstrated that PbCl₂ poses significant risks to aquatic organisms. A study involving the freshwater fish Labeo rohita revealed that exposure to lead chloride resulted in:

• Hematological Changes : A significant increase in white blood cell (WBC) counts was noted, while red blood cell (RBC) counts and hemoglobin levels decreased significantly .
• Biochemical Alterations : Serum biochemical parameters showed reduced total proteins and albumin levels, alongside increased liver enzyme activities (ALP, ALT, AST), indicating liver damage and stress responses .

Parameter	Control Group	PbCl₂ Treated Group
WBC Count	Baseline	Increased
RBC Count	Baseline	Decreased
Hemoglobin	Baseline	Decreased
Total Proteins	Baseline	Decreased
Alkaline Phosphatase	Baseline	Increased

2. Plant Systems

In plant models such as Chlamydomonas reinhardtii and Pisum sativum, PbCl₂ exposure has shown:

• Photosynthetic Inhibition : A decrease in chlorophyll content was observed, correlating with increased oxidative stress markers like MDA and H₂O₂ .
• Genotoxic Effects : The compound induced DSBs in plant DNA, with a dose-dependent relationship observed at varying concentrations .

Case Study 1: Chlamydomonas reinhardtii

A study demonstrated that treatment with PbCl₂ concentrations from 0.03 mM to 0.11 mM resulted in significant increases in oxidative stress markers. The highest concentration tested (0.45 mM) led to substantial DNA degradation and increased DSBs by more than two-fold compared to control groups .

Case Study 2: Labeo rohita

In another study focusing on fish, different concentrations of PbCl₂ (0.44 mg/L to 1.34 mg/L) were administered over three weeks. The findings indicated pronounced toxic effects on hematological and biochemical parameters, emphasizing the compound's harmful impact even at low concentrations .

Q & A

Q. What are the primary laboratory synthesis routes for PbCl₂, and how do reaction conditions influence product purity?

PbCl₂ can be synthesized via:

• Single displacement : Pb metal reacts with CuCl₂ (aqueous) at room temperature (Pb + CuCl₂ → PbCl₂ + Cu) .
• Direct chlorination : Pb reacts with Cl₂ gas at elevated temperatures (Pb + Cl₂ → PbCl₂) .
• Acid-base reaction : PbO reacts with HCl (PbO + 2HCl → PbCl₂ + H₂O), though excess HCl may dissolve PbCl₂ due to chloride complexation . Methodological Note : Monitor reaction stoichiometry and pH to avoid byproducts (e.g., PbCl₄ in HCl-rich conditions) .

Q. How does temperature affect the solubility of PbCl₂ in aqueous systems?

PbCl₂ exhibits low solubility in cold water (~10.8 g/L at 25°C) but increases with temperature (~33.4 g/L at 100°C) due to endothermic dissolution . The solubility product (Ksp) at 25°C is 1.6×10⁻⁵, calculated via: Ksp = [Pb²⁺][Cl⁻]² = (4.44 g/L ÷ 278.11 g/mol) × (2 × 0.016 M)² = 1.6×10⁻⁵ . Experimental Design : Use gravimetric analysis to measure solubility at varied temperatures .

Q. What safety protocols are critical for handling PbCl₂ in research settings?

• Storage : Keep in locked, ventilated cabinets to prevent accidental exposure .
• Disposal : Follow local regulations for heavy-metal waste; neutralize with carbonate salts to precipitate Pb²⁺ .

Advanced Research Questions

Q. How do chloride ions influence Pb²⁺ speciation in solution, and what implications does this have for environmental Pb mobility?

Pb²⁺ forms complexes with Cl⁻ (e.g., PbCl⁺, PbCl₃⁻), altering solubility. Equilibrium constants at 25°C:

• Pb²⁺ + Cl⁻ ⇌ PbCl⁺ (K₁ = 12.59)
• PbCl⁺ + Cl⁻ ⇌ PbCl₂ (K₂ = 14.45) . Analytical Method : Use ion-selective electrodes or UV-Vis spectroscopy to quantify speciation in saline media .

Q. What role does PbCl₂ play in organolead halide perovskite solar cells, and how does Cl-doping enhance charge carrier diffusion?

In CH₃NH₃PbI₃₋ₓClₓ perovskites, Cl⁻ doping reduces recombination and extends electron-hole diffusion lengths to >1 µm, improving photovoltaic efficiency (up to 10.9%) . Synthesis Tip : Optimize Cl⁻ concentration during precursor solution preparation to balance crystallinity and defect density .

Q. How can conflicting solubility data for PbCl₂ in the literature be resolved?

Discrepancies arise from:

• Ionic strength effects : High Cl⁻ concentrations increase solubility via complexation .
• Particle size : Nanoscale PbCl₂ dissolves faster due to higher surface energy. Resolution Strategy : Standardize experiments using ultrapure water and pre-aged crystals to minimize kinetic artifacts .

Q. What thermodynamic insights explain PbCl₂’s preferential precipitation over PbCO₃ in mixed-anion systems?

Compare solubility products:

• PbCl₂: Ksp = 1.6×10⁻⁵
• PbCO₃: Ksp = 7.4×10⁻¹⁴. PbCO₃ precipitates first in carbonate-rich systems, but excess Cl⁻ shifts equilibrium toward PbCl₂ via Le Chatelier’s principle .

Methodological Resources

• Gravimetric Analysis : For Ksp determination, filter saturated solutions, dry precipitates, and weigh .
• Spectroscopic Speciation : Use Raman spectroscopy to identify Pb-Cl complexes in solution .
• Perovskite Optimization : Employ time-resolved photoluminescence to measure charge diffusion lengths .
